Molecular Structure and Conformation of Sodium Hydrogen Sulphonatopalmitate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Sodium hydrogen sulphonatopalmitate*
CAS No.:	*10538-20-2*
Cat. No.:	*B077898*

Get Quote

Executive Summary

Sodium hydrogen sulphonatopalmitate (systematically known as sodium hydrogen 2-sulfonatohexadecanoate) is a highly specialized amphiphilic molecule. As the monosodium salt of α-sulfopalmitic acid, it occupies a unique physicochemical space between standard fatty acid soaps and fully neutralized disodium α-sulfocarboxylates. This whitepaper provides an in-depth analysis of its molecular conformation, crystalline phase behavior, and interfacial dynamics, alongside field-proven, self-validating experimental protocols for its synthesis and structural characterization.

Chemical Identity and Structural Fundamentals

Sodium hydrogen sulphonatopalmitate (CAS RN: 10538-20-2) has the molecular formula $C_{16}H_{31}NaO_5S$[1]. Unlike α-sulfo fatty acid methyl esters (α-SFMe), which are widely used commercial surfactants, this compound retains a free carboxylic acid group.

© 2026 BenchChem. All rights reserved.

The molecule features two distinct hydrophilic moieties attached to the α-carbon of a 14-carbon alkyl tail (totaling 16 carbons in the backbone):

- A strongly acidic sulfonate group (–SO_3H, pKa < 1).
- A weakly acidic carboxyl group (–COOH, pKa ~ 4.5).

Because of this significant pKa differential, precisely controlled neutralization with sodium hydroxide at pH 3.0–4.0 selectively deprotonates the sulfonate group while leaving the carboxyl group protonated[2]. This specific protonation state is the primary driver of its unique conformational and hydrogen-bonding characteristics.

Conformational Dynamics and Crystallography

In the solid state, **sodium hydrogen sulphonatopalmitate** exhibits complex polymorphism dependent heavily on its hydration state[3].

Alkyl Chain Conformation: The C_{16} aliphatic chain predominantly adopts an all-trans zigzag conformation to maximize van der Waals interactions. The introduction of the bulky sulfonate group at the α-position forces a specific torsional angle relative to the carboxyl plane, preventing the simple lamellar packing seen in unsubstituted palmitic acid[4].

Hydrogen Bonding Network: The presence of the protonated –COOH group is structurally critical. It acts as a strong hydrogen bond donor to the negatively charged –SO_3^- group of adjacent molecules. This intermolecular hydrogen bonding (COOH···^-O_3S) leads to the formation of robust dimeric or polymeric ribbons in the crystal lattice. This network significantly elevates its melting point compared to its methyl ester counterparts[3].

Hydration States: The compound can exist in anhydrous, dihydrate, pentahydrate, and decahydrate states. The dihydrate state typically exhibits a melting transition near 70°C, whereas the anhydrous form melts at approximately 112°C[3].

Interfacial Dynamics and Phase Behavior

In aqueous solution, the conformational dynamics shift from a rigid all-trans state to a more dynamic state with gauche defects, facilitating micellization.

© 2026 BenchChem. All rights reserved.

The critical micelle concentration (CMC) of α-sulfo fatty esters and their salts is highly dependent on the counter-ion and the presence of hydrophobic phases. For closely related sodium α-sulfopalmitate derivatives, CMC values in water range from 0.14 mM to 8.1 mM. These values decrease significantly (by 30–40%) in the presence of hydrocarbons like benzene due to co-solubilization in the micellar core[5]. The large co-area at the interface (typically 44 to 59 Å²) reflects the steric bulk of the dual headgroup[5].

Quantitative Data Summary

Parameter	Value / Description	Reference
CAS Registry Number	10538-20-2	[1]
Molecular Formula	$C_{16}H_{31}NaO_5S$	[1]
Melting Point (Anhydrous)	~112°C	[3]
Melting Point (Dihydrate)	~70°C	[3]
Critical Micelle Concentration	0.14 mM – 8.1 mM (aqueous)	[5]
Interfacial Co-area	44 – 59 Å² (Air/Water interface)	[5]
Alkyl Chain Conformation	All-trans (Solid state)	[4]

Experimental Methodologies

Protocol 1: Synthesis and Selective Isolation of the Monosodium Salt

Objective: To synthesize the monosodium salt while actively suppressing the formation of the disodium byproduct. Causality: Sulfonation with SO_3 is highly exothermic and prone to causing color degradation; maintaining sub-zero to moderate temperatures prevents charring. The critical step is the pH-controlled neutralization. Overshooting pH 4.5 will lead to the deprotonation of the carboxylic acid, yielding the disodium salt, which has vastly different solubility and Krafft point characteristics.

Step-by-Step Workflow:

© 2026 BenchChem. All rights reserved.

- Sulfonation: Dissolve palmitic acid in an inert solvent (e.g., carbon tetrachloride). Add liquid SO_3 dropwise while maintaining the reaction temperature at -20°C to 0°C under vigorous stirring[4].
- Aging: Gradually warm the mixture to 60°C for 1 hour to ensure complete migration of the sulfonic group to the α-carbon.
- Controlled Neutralization (Self-Validating Step): Cool the mixture to 20°C. Add a calculated stoichiometric amount of 5% methanolic NaOH dropwise. Continuously monitor the pH. Halt the addition strictly when the pH reaches 3.5[2]. Validation: If pH exceeds 4.5, the batch is compromised by disodium salt formation.
- Precipitation & Washing: The monosodium salt will precipitate as a white solid. Filter under vacuum and wash successively with cold ethanol to remove unreacted palmitic acid and trace disodium salts.
- Drying: Dry the product in a vacuum desiccator over P_2O_5 to obtain the anhydrous form, or under controlled humidity (60% RH) to obtain the dihydrate.

Protocol 2: Conformational Analysis via Spectroscopic Methods

Objective: To validate the protonation state and alkyl chain conformation of the synthesized product.

Step-by-Step Workflow:

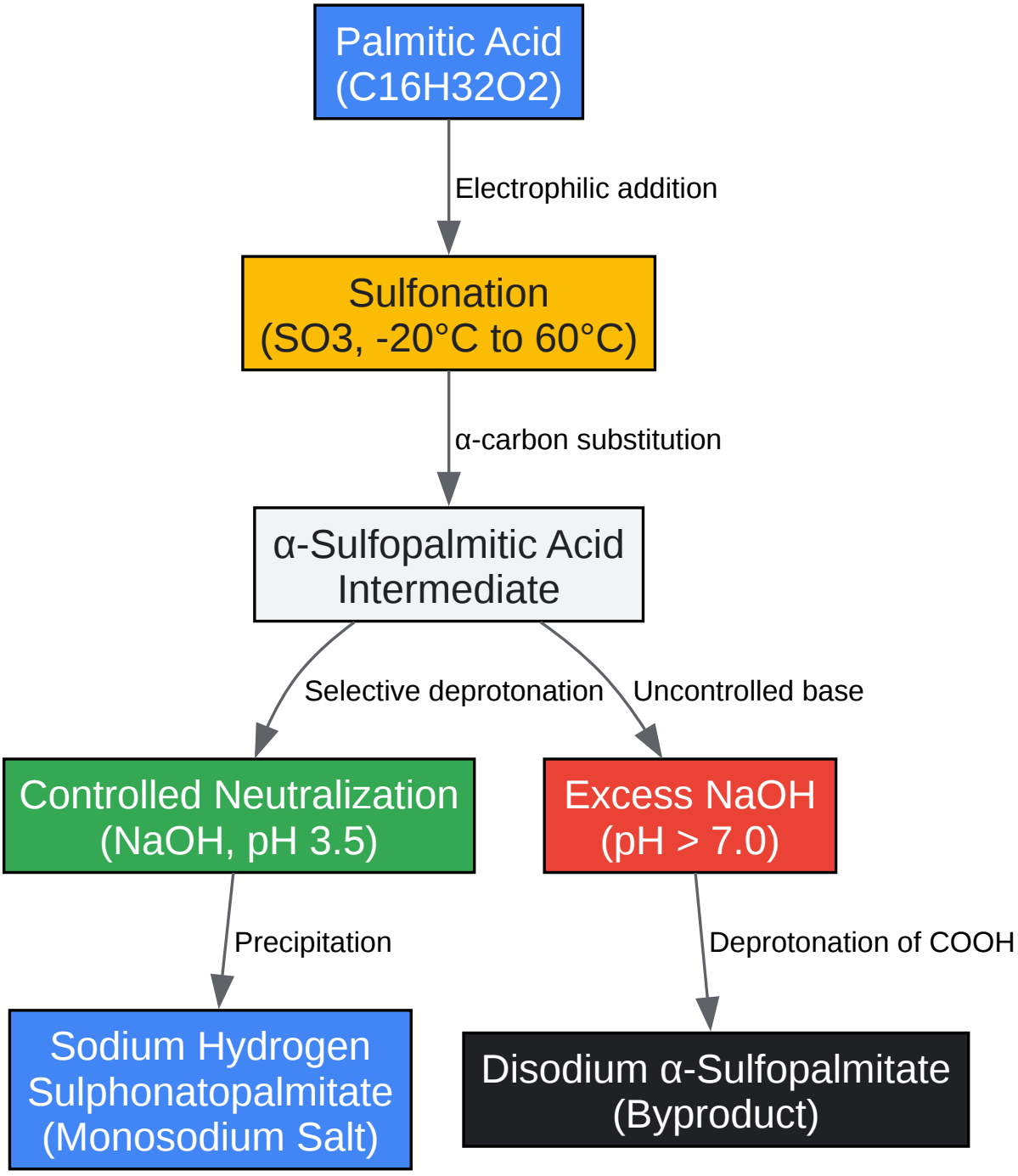
- FTIR Spectroscopy (Protonation Validation): Prepare a KBr pellet of the synthesized salt.
  - Validation Check: Confirm the presence of a strong C=O stretching band at ~1710 cm^{-1} (indicating protonated COOH) and asymmetric SO_3 stretching at ~1180 cm^{-1}. The absence of a carboxylate (COO^-) stretch at ~1580 cm^{-1} confirms the successful isolation of the monosodium state.
- Solid-State ^{13}C CP/MAS NMR (Conformational Validation):

© 2026 BenchChem. All rights reserved.

- Validation Check: Analyze the chemical shift of the internal methylene carbons. A sharp resonance at ~33 ppm indicates a highly ordered all-trans conformation, whereas broader peaks shifted upfield would indicate gauche defects and poor crystallization.

Visualizations

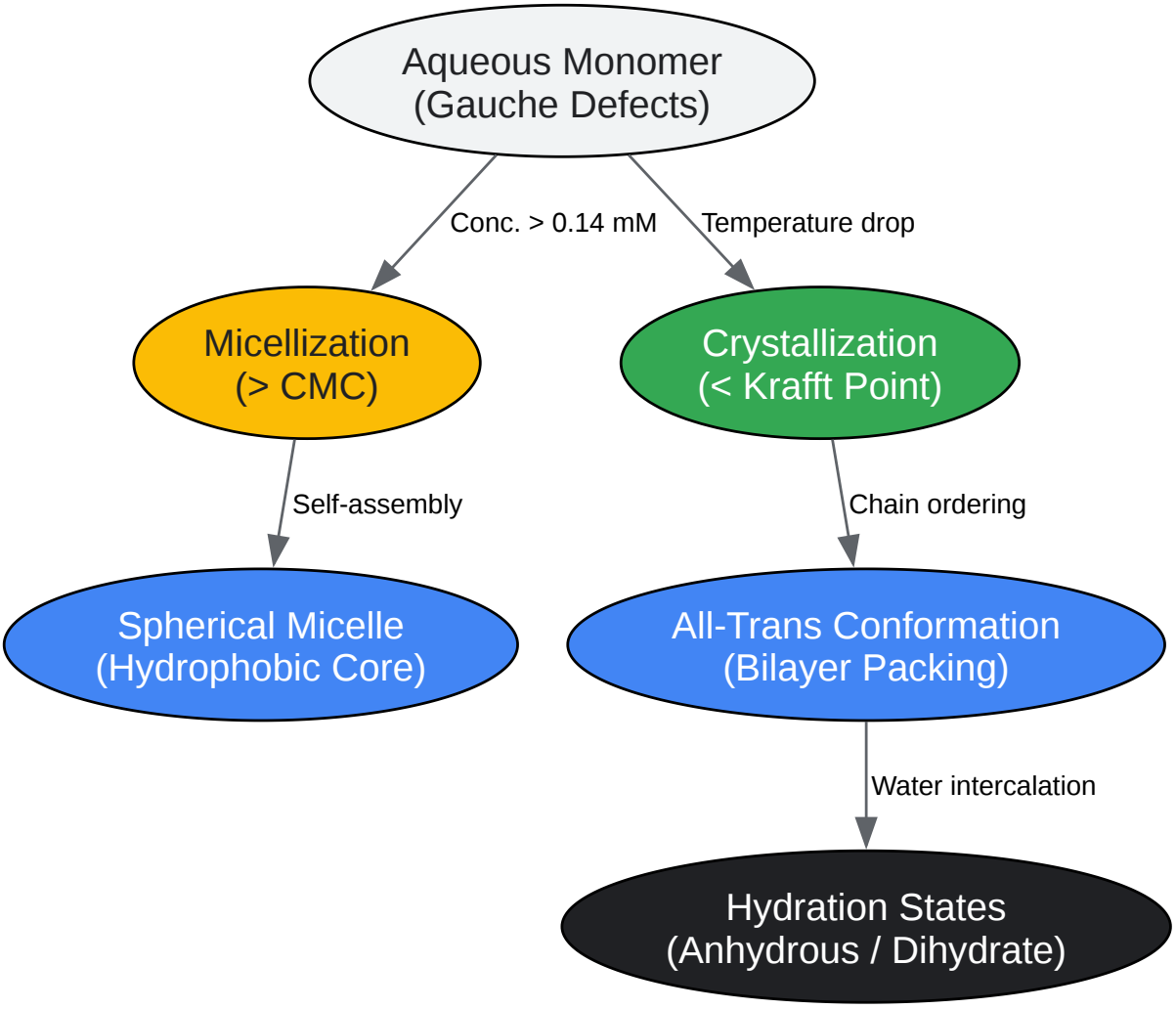
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Synthesis and pH-controlled neutralization pathway of the monosodium salt.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Conformational phase behavior and micellization dynamics.

References

- [1] Title: 10538-20-2 / 2-1655 - NITE Source: nite.go.jp URL:[Link]

© 2026 BenchChem. All rights reserved.

- [4] Title: Physicochemical properties of α-sulfonated fatty acid esters Source: researchgate.net URL:[Link]
- [3] Title: US9708252B2 - Fatty acid alkyl ester sulfonate metal salt powder mixture and method for producing the same Source: patents.google.com URL:
- [2] Title: CN104326948A - Sodium alpha-sulfo fatty acid methyl ester making method Source: patents.google.com URL:
- [5] Title: Surface activity of sodium salts of alpha-sulfo fatty esters. The oil/water interface Source: researcher.life URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. J-CHECK(English) [nite.go.jp]
- 2. CN104326948A - Sodium alpha- sulfo fatty acid methyl ester making method - Google Patents [patents.google.com]
- 3. US9708252B2 - Fatty acid alkyl ester sulfonate metal salt powder mixture and method for producing the same - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. discovery.researcher.life [discovery.researcher.life]
- To cite this document: BenchChem. [Molecular Structure and Conformation of Sodium Hydrogen Sulphonatopalmitate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077898/docs#molecular-structure-and-conformation-of-sodium-hydrogen-sulphonatopalmitate-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.